

Application Note: High-Recovery Solid-Phase Extraction of DEHP from Aqueous Samples

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Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B7801156

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Introduction

Di(2-ethylhexyl) phthalate (DEHP) is a widely used plasticizer added to polymers like polyvinyl chloride (PVC) to enhance flexibility and durability.^[1] Its extensive use in consumer products, from food packaging to medical devices, has led to its ubiquitous presence as an environmental contaminant in water sources.^[1] Due to its classification as an endocrine disruptor and potential health risks, regulatory bodies such as the U.S. Environmental Protection Agency (EPA) have established maximum admissible concentrations for DEHP in drinking water.^{[2][3]}

Accurate quantification of DEHP at trace levels requires a robust sample preparation step to concentrate the analyte and remove matrix interferences.^[4] Solid-Phase Extraction (SPE) is a highly effective and widely adopted technique for this purpose, offering advantages over traditional liquid-liquid extraction, including reduced solvent consumption, higher recovery rates, and ease of automation. This application note provides a detailed protocol for the extraction of DEHP from water samples using C18 SPE cartridges, followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation

The performance of SPE for DEHP analysis can vary based on the sorbent material and elution solvent used. The following table summarizes typical performance data from various studies.

SPE Sorbent	Elution Solvent(s)	Average Recovery of DEHP (%)	Limit of Detection (LOD)	Analytical Method	Reference
Florisil	Ethyl Acetate	98.2 - 110%	0.025 - 0.05 mg/L	GC	
C18	Dichloromethane (DCM)	80 - 114%	0.03 - 0.11 µg/L (MDL)	GC-MS (SIM)	
C18	Methanol/Dichloromethane (50:50, v/v)	83%	Not Specified	GC	
C18	Not Specified	Not Specified	0.05 µg/L	GC-MS (EI-SIM)	
C18	Not Specified	Not Specified	0.1 µg/L	LC-GC-MS	

MDL: Method Detection Limit

Experimental Protocol

This protocol details the manual solid-phase extraction of DEHP from water samples using C18 cartridges.

1. Materials and Reagents

- SPE Cartridges: C18 cartridges (e.g., 500 mg, 3 mL or 6 mL).
- Solvents (HPLC or GC grade): Methanol, Dichloromethane (DCM) or Ethyl Acetate.
- Reagent Water: Deionized or double-distilled water, confirmed to be free of phthalates.
- Glassware: All glassware must be thoroughly cleaned and rinsed with a phthalate-free solvent to avoid contamination.
- Sample Collection Bottles: Glass bottles with PTFE-lined caps.
- SPE Vacuum Manifold.

- Nitrogen Evaporation System.
- Analytical Instrument: Gas Chromatograph with a Mass Spectrometer detector (GC-MS).

2. SPE Procedure

Step 2.1: Cartridge Conditioning This step wets the sorbent to ensure proper interaction with the sample.

- Place the C18 cartridges onto the vacuum manifold.
- Pass 5 mL of methanol through each cartridge under a light vacuum. Do not allow the sorbent bed to go dry.
- Follow with 5 mL of deionized water to equilibrate the cartridge. Ensure the sorbent remains wet.

Step 2.2: Sample Loading

- Collect water samples in glass bottles. For drinking water, a sample volume of 500 mL to 1 L is common.
- Pass the water sample through the conditioned C18 cartridge at a steady flow rate of approximately 5-10 mL/min.

Step 2.3: Washing (Interference Removal) This step removes co-extracted, weakly bound impurities.

- After the entire sample has passed through, wash the cartridge with 2 x 1 mL of deionized water to remove any remaining polar interferences.
- Dry the cartridge thoroughly by drawing a vacuum or blowing nitrogen gas through it for 10-20 minutes to remove all residual water. This step is critical for efficient elution with organic solvents.

Step 2.4: Elution This step recovers the bound DEHP from the sorbent.

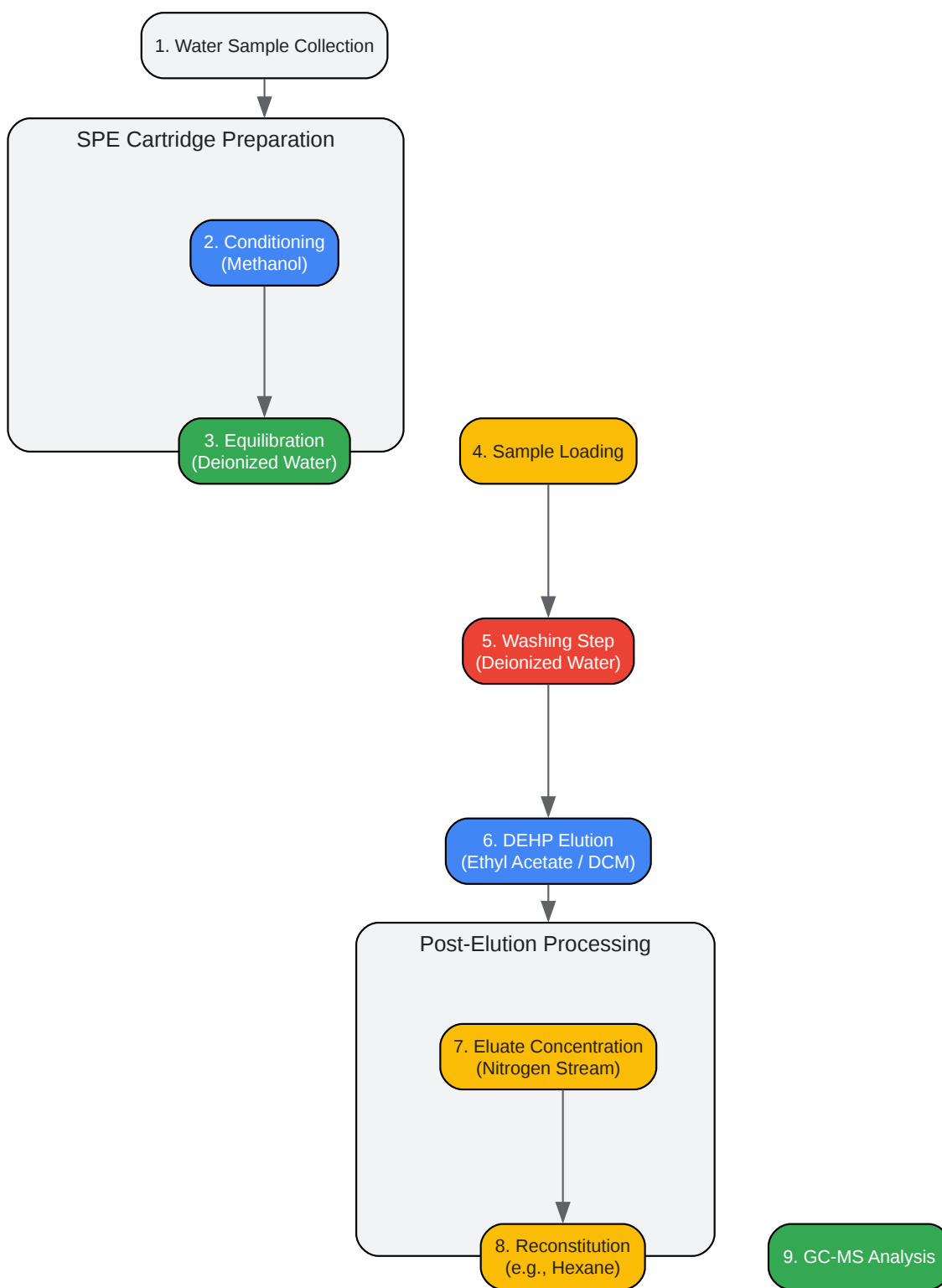
- Place a clean collection tube inside the vacuum manifold.

- Elute the DEHP from the cartridge using an appropriate solvent. Two effective options are:
 - Option A (Ethyl Acetate): Add two aliquots of 2.5 mL of ethyl acetate.
 - Option B (Dichloromethane): Add two aliquots of 2 mL of dichloromethane.
- Allow the solvent to soak the sorbent for about one minute before applying a vacuum to slowly draw the solvent through into the collection tube.

Step 2.5: Concentration and Reconstitution

- Evaporate the collected eluate to near dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in a small, precise volume (e.g., 300-500 µL) of a solvent suitable for GC-MS analysis, such as methanol or hexane.
- The sample is now ready for injection into the GC-MS for separation and quantification.

Mandatory Visualization



Experimental Workflow for DEHP Extraction

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